CAS number for 2-(3-Fluorophenyl)-1,3,2-dioxaborinane

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-(3-Fluorophenyl)-1,3,2-dioxaborinane*
Cat. No.:	*B12505549*

Get Quote

An In-Depth Technical Guide to **2-(3-Fluorophenyl)-1,3,2-dioxaborinane** and its Role in Modern Organic Synthesis

A Note on the Subject Compound

For the benefit of the research community, it is important to clarify at the outset that a specific CAS number and extensive, dedicated literature for **2-(3-Fluorophenyl)-1,3,2-dioxaborinane** are not readily found in major chemical databases. This suggests that while the compound is structurally straightforward, it is not a commonly stocked commercial reagent. This guide has therefore been constructed with the practicing scientist in mind, drawing upon established principles and data from closely related, well-documented analogues. The protocols and principles discussed herein are based on the robust and predictable chemistry of arylboronic esters and are intended to serve as a rigorous, practical framework for the synthesis and application of the title compound.

Introduction: The Strategic Value of Fluorinated Arylboronic Esters

© 2026 BenchChem. All rights reserved.

In the landscape of modern drug discovery and materials science, the introduction of fluorine into organic molecules is a well-established strategy for modulating a compound's physicochemical and biological properties.[1] The 3-fluorophenyl motif, in particular, is a key structural component in a variety of biologically active molecules. When this is combined with a boronic acid derivative, such as a 1,3,2-dioxaborinane ester, the resulting compound becomes a powerful and versatile building block in organic synthesis.

Arylboronic esters, like **2-(3-Fluorophenyl)-1,3,2-dioxaborinane**, are most renowned for their role as nucleophilic partners in the Suzuki-Miyaura cross-coupling reaction.[2][3][4] This Nobel Prize-winning reaction is one of the most powerful and widely used methods for the formation of carbon-carbon bonds, owing to its mild reaction conditions, broad functional group tolerance, and the generally low toxicity of the boron-containing reagents.[3] The 1,3,2-dioxaborinane protecting group, derived from 1,3-propanediol, offers a stable and reliable alternative to the more common pinacol esters, with differences in reactivity and stability that can be exploited in complex synthetic routes.

This guide will provide a comprehensive overview of the synthesis, properties, and applications of **2-(3-Fluorophenyl)-1,3,2-dioxaborinane**, with a particular focus on its practical use in a research and development setting.

Identification and Physicochemical Properties

As previously noted, a specific CAS number for **2-(3-Fluorophenyl)-1,3,2-dioxaborinane** is not publicly listed. However, we can identify it by its chemical structure and name. For reference, the CAS numbers of some closely related and commercially available analogues are provided in the table below.

© 2026 BenchChem. All rights reserved.

Compound Name	CAS Number
2-(2-Fluorophenyl)-5,5-dimethyl-1,3,2-dioxaborinane	346656-39-1
2-(4-Fluorophenyl)-5,5-dimethyl-1,3,2-dioxaborinane	225916-39-2[5]
2-(3,5-Difluorophenyl)-5,5-dimethyl-1,3,2-dioxaborinane	216393-57-6
(2-Fluorophenyl)boronic acid (the precursor)	1993-03-9

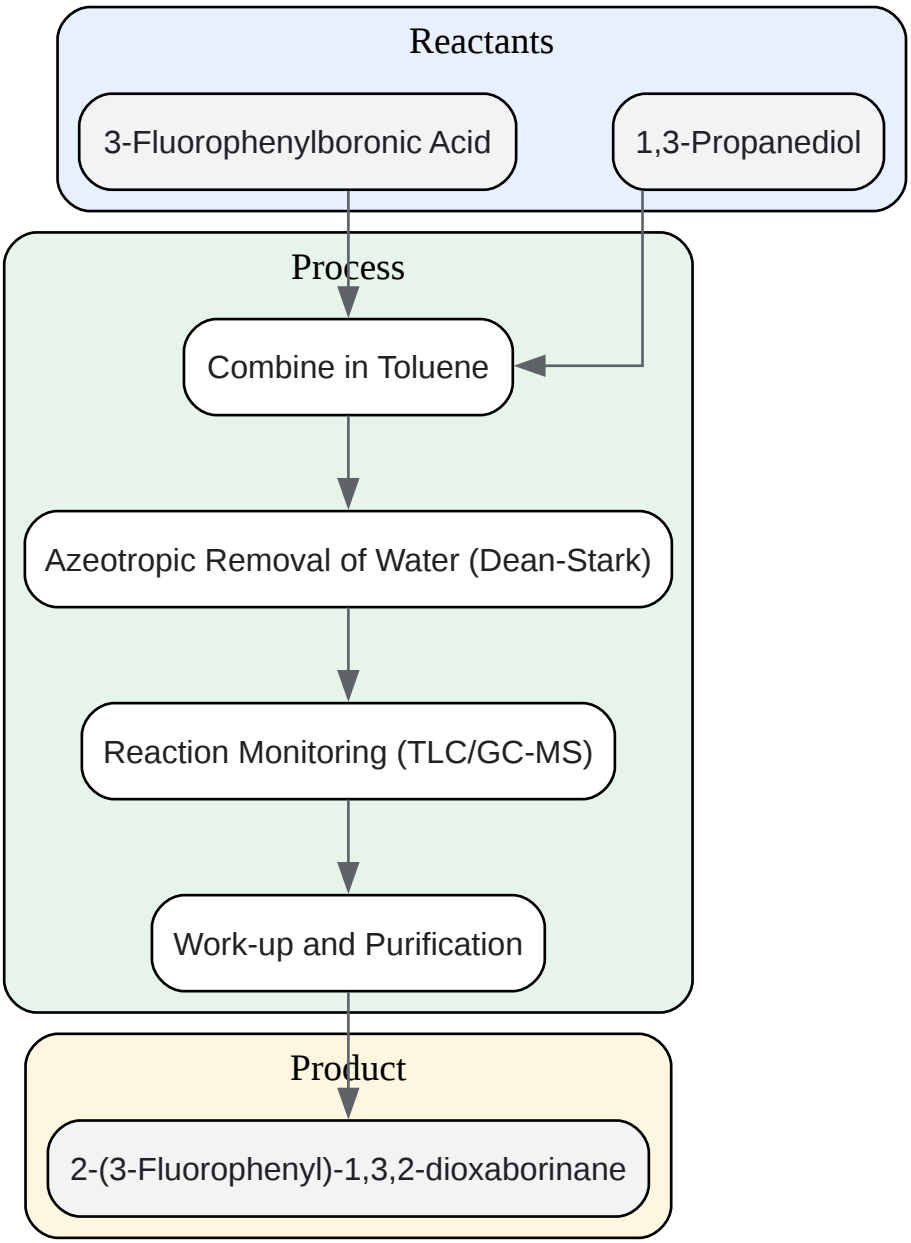
The physicochemical properties of **2-(3-Fluorophenyl)-1,3,2-dioxaborinane** can be predicted based on these analogues and its constituent parts. It is expected to be a white to off-white solid at room temperature, with good solubility in common organic solvents such as THF, dioxane, and toluene, and limited solubility in water.

Property	Predicted Value	Justification
Molecular Formula	C9H10BFO2	Based on chemical structure
Molecular Weight	180.0 g/mol	Calculated from molecular formula
Physical Form	Solid	Based on analogues
Storage Temperature	2-8°C, under inert atmosphere	Standard for boronic esters

Synthesis of **2-(3-Fluorophenyl)-1,3,2-dioxaborinane**: A Step-by-Step Protocol

The most direct and common method for the synthesis of **2-(3-Fluorophenyl)-1,3,2-dioxaborinane** is the esterification of 3-fluorophenylboronic acid with 1,3-propanediol. This is a condensation reaction that typically proceeds with the removal of water.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthesis workflow for **2-(3-Fluorophenyl)-1,3,2-dioxaborinane**.

Experimental Protocol:

- Setup: To a round-bottom flask equipped with a magnetic stir bar and a Dean-Stark apparatus fitted with a reflux condenser, add 3-fluorophenylboronic acid (1.0 eq), 1,3-propanediol (1.1 eq), and toluene (approx. 0.5 M concentration of the boronic acid).

© 2026 BenchChem. All rights reserved.

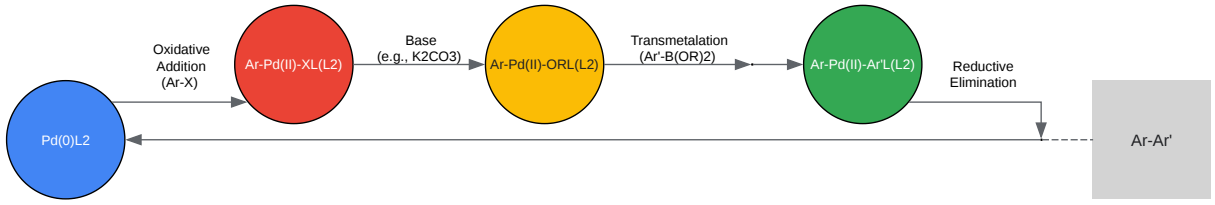
- Reaction: Heat the mixture to reflux. The toluene-water azeotrope will begin to collect in the Dean-Stark trap. Continue refluxing until no more water is collected. The reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to confirm the consumption of the starting boronic acid.

- Work-up: Once the reaction is complete, cool the mixture to room temperature. The toluene can be removed under reduced pressure using a rotary evaporator.

- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., hexanes/ethyl acetate) or by silica gel chromatography to yield the pure **2-(3-Fluorophenyl)-1,3,2-dioxaborinane**.

Application in Suzuki-Miyaura Cross-Coupling

The primary application of **2-(3-Fluorophenyl)-1,3,2-dioxaborinane** is as a coupling partner in Suzuki-Miyaura reactions to form biaryl compounds containing the 3-fluorophenyl moiety.[3] These biaryl structures are of significant interest in the development of pharmaceuticals and advanced materials.



Click to download full resolution via product page

Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

General Protocol for Suzuki-Miyaura Coupling:

- Setup: In an oven-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), combine **2-(3-Fluorophenyl)-1,3,2-dioxaborinane** (1.2 eq), the aryl halide (Ar-X, 1.0 eq), a

© 2026 BenchChem. All rights reserved.

palladium catalyst (e.g., Pd(PPh3)4, 1-5 mol%), and a base (e.g., K2CO3 or Cs2CO3, 2.0-3.0 eq).

- Solvent Addition: Add a degassed solvent system. A mixture of an organic solvent (e.g., dioxane, toluene, or DME) and water is commonly used.
- Reaction: Heat the reaction mixture with stirring to the desired temperature (typically 80-110 °C). Monitor the reaction progress by TLC or LC-MS.
- Work-up: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: The crude biaryl product can be purified by silica gel chromatography or recrystallization.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-(3-Fluorophenyl)-1,3,2-dioxaborinane** is not available, the handling precautions should be based on those for similar fluorophenylboronic acid derivatives.

- General Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid breathing dust and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Storage: Store in a tightly sealed container in a cool, dry place (2-8°C is recommended for long-term stability). Boronic esters can be sensitive to moisture and air, so storage under an inert atmosphere (e.g., argon or nitrogen) is advisable.
- Hazards: Based on related compounds, it may cause skin irritation, serious eye irritation, and may be harmful if swallowed or inhaled.
- First Aid:
  - In case of skin contact: Wash off with soap and plenty of water.

© 2026 BenchChem. All rights reserved.

- In case of eye contact: Rinse cautiously with water for several minutes.
- If inhaled: Move person into fresh air.
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.

Always consult the SDS for the specific reagents you are using in your reaction and perform a thorough risk assessment before beginning any new experimental procedure.

Conclusion

2-(3-Fluorophenyl)-1,3,2-dioxaborinane represents a valuable, albeit not commonly catalogued, building block for organic synthesis. Its utility is primarily derived from its ability to participate in Suzuki-Miyaura cross-coupling reactions, providing a straightforward route to biaryl compounds containing a 3-fluorophenyl group. The principles and protocols outlined in this guide, based on the well-established chemistry of its close analogues, should provide researchers, scientists, and drug development professionals with the necessary foundation to confidently synthesize and utilize this and similar reagents in their work. As with all chemical research, adherence to safe laboratory practices is paramount.

References

- PubChem. 2-(4-Fluorophenyl)-5,5-dimethyl-1,3,2-dioxaborinane. National Center for Biotechnology Information. [Link]
- American Chemical Society. Synthesis and Applications of Boronate Affinity Materials. [Link]
- ResearchGate. ChemInform Abstract: Synthesis of 2′,3′-Dideoxyribonucleoside-3′-N-(2-oxo-1,3,2-oxathiaphospholanes) and Their Reactions with 5′OH Nucleosides and Fluoride Ion. [Link]
- National Center for Biotechnology Information. Copper-Mediated Fluorination of Arylboronate Esters. Identification of a Copper(III) Fluoride Complex. [Link]
- Organic Chemistry Portal. Suzuki Coupling. [Link]

© 2026 BenchChem. All rights reserved.

- National Center for Biotechnology Information. Synthesis of 1-(2-Fluorophenyl)pyrazoles by 1,3-Dipolar Cycloaddition of the Corresponding Sydnones. [Link]
- ResearchGate. Synthesis and Crystal Structure of 4-Amino-3-fluorophenylboronic Acid. [Link]
- American Chemical Society. Suzuki−Miyaura Coupling Reaction Using Pentafluorophenylboronic Acid. [Link]
- MDPI. N4-(2-Amino-4-fluorophenyl)-N1-(3-{2-[2-(3-{[2-(2,6-dioxo-3-piperidyl)-1,3-dioxoisoindolin-4-yl]amino}propoxy)ethoxy]ethoxy}propyl)terephthalamide. [Link]
- Royal Society of Chemistry. Examination of pinanediol–boronic acid ester formation in aqueous media: relevance to the relative stability of trigonal and tetrahedral boronate esters. [Link]
- Google Patents.
- Royal Society of Chemistry. Selection of boron reagents for Suzuki–Miyaura coupling. [Link]
- Technical Disclosure Commons. Novel process for the preparation of (4-Fluorophenyl) [(8R)-8-methyl-3-(3-methyl-1,2,4-thiadiazol-5-yl) -5,6-dihydro[5][6]triazo. https://www.tdcommons.org/dpubs_series/7510/

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Copper-Mediated Fluorination of Arylboronate Esters. Identification of a Copper(III) Fluoride Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Suzuki Coupling [organic-chemistry.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. tcichemicals.com [tcichemicals.com]

© 2026 BenchChem. All rights reserved.

- 5. 2-(4-Fluorophenyl)-5,5-dimethyl-1,3,2-dioxaborinane | C11H14BFO2 | CID 11020077 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [CAS number for 2-(3-Fluorophenyl)-1,3,2-dioxaborinane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12505549/docs#cas-number-for-2-3-fluorophenyl-1-3-2-dioxaborinane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.